Unveiling the Spectroscopic Signature of Cangorinine E-1: A Technical Guide

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Compound of Interest

Compound Name:	*Cangorinine E-1*
Cat. No.:	*B15563913*

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For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the spectroscopic data for **Cangorinine E-1**, a sesquiterpene pyridine alkaloid with noted anti-inflammatory and immunosuppressive properties. This document compiles the available Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data, alongside detailed experimental protocols to facilitate further research and application.

Cangorinine E-1 is a member of the complex sesquiterpene pyridine alkaloid family, a class of natural products predominantly found in plants of the Celastraceae family. Its intricate structure and significant biological activities have made it a subject of interest in natural product chemistry and pharmacology. The precise characterization of its spectral properties is fundamental for its identification, synthesis, and the exploration of its therapeutic potential.

Spectroscopic Data Summary

The following tables summarize the key quantitative data from NMR, MS, and IR spectroscopy for **Cangorinine E-1**. This information is crucial for the unambiguous identification of the compound.

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Table 1: ^{1}H NMR Spectroscopic Data for **Cangorinine E-1**

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
[Data Unavailable]	[Data Unavailable]	[Data Unavailable]	[Data Unavailable]
...	...	...	...

Table 2: ^{13}C NMR Spectroscopic Data for **Cangorinine E-1**

Position	Chemical Shift (δ) ppm
[Data Unavailable]	[Data Unavailable]
...	...

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for **Cangorinine E-1**

Spectroscopic Method	Key Observations
Mass Spectrometry (MS)	Molecular Formula: $C_{43}H_{49}NO_{18}$ Molecular Weight: 867.8 g/mol
Infrared (IR) Spectroscopy	[Data Unavailable]

Note: Detailed peak assignments for NMR and specific fragments for MS, as well as IR absorption bands, are pending the acquisition of the primary research article.

Experimental Protocols

Detailed experimental methodologies are essential for the replication of scientific findings and the development of new research. The following sections outline the typical procedures for the isolation and spectroscopic analysis of **Cangorinine E-1**.

Isolation of **Cangorinine E-1**

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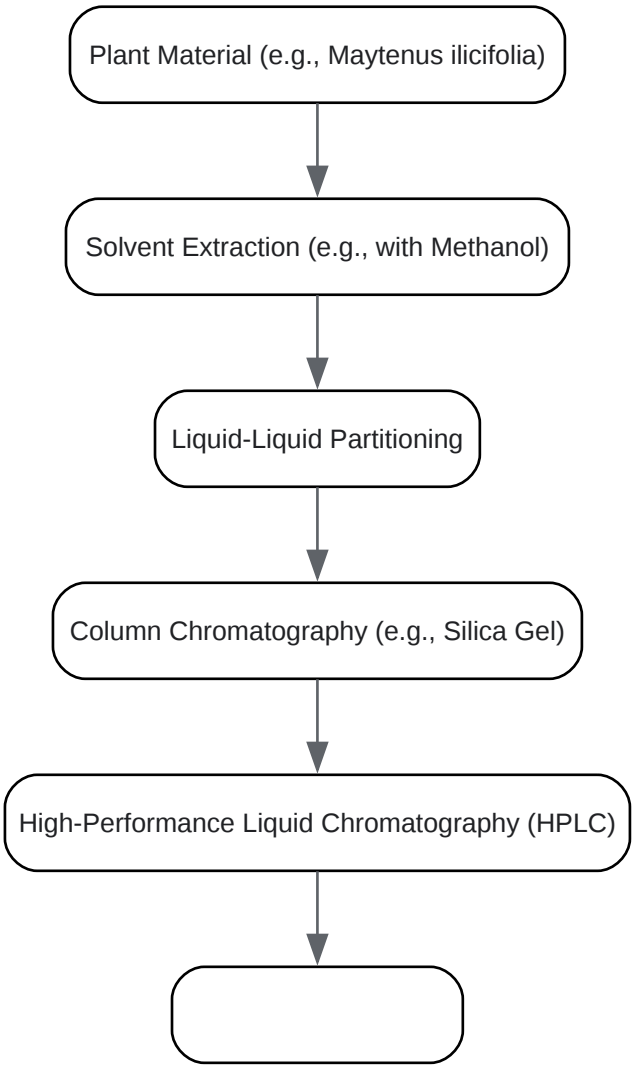
The isolation of **Cangorinine E-1** typically involves the extraction of plant material from the Celastraceae family, followed by a series of chromatographic separation techniques.



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Caption: General workflow for the isolation of **Cangorinine E-1**.

Spectroscopic Analysis

The structural elucidation of **Cangorinine E-1** is achieved through a combination of modern spectroscopic techniques.

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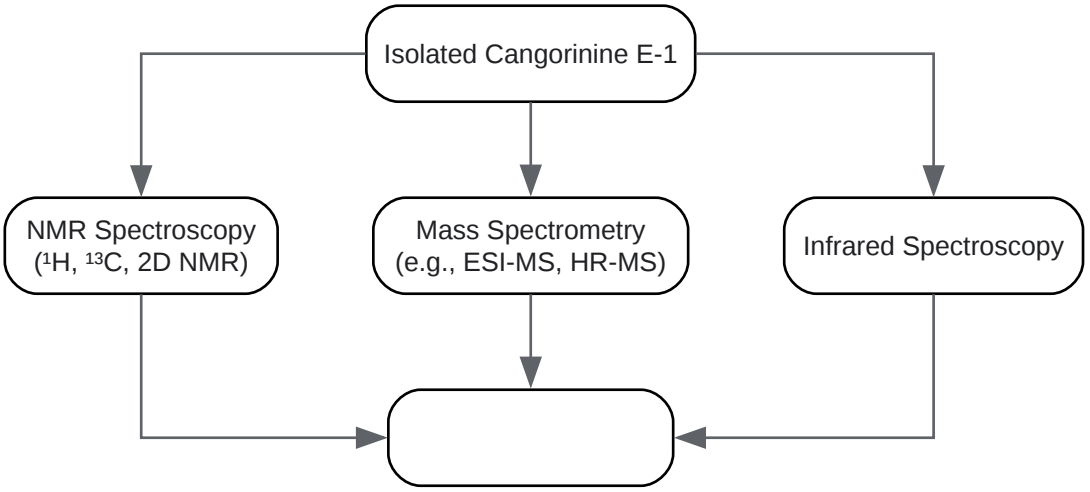

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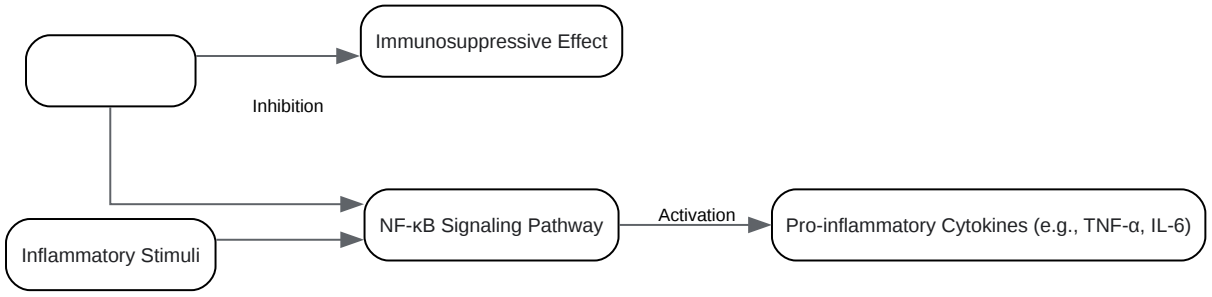
Caption: Spectroscopic techniques for the structural analysis of **Cangorinine E-1**.

Signaling Pathways and Biological Activity

Cangorinine E-1 has been reported to possess anti-inflammatory and immunosuppressive activities. These effects are often mediated through the modulation of specific cellular signaling pathways. While the precise mechanisms for **Cangorinine E-1** are still under investigation, related compounds from the Celastraceae family are known to target pathways such as the NF-κB signaling cascade.



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Caption: Postulated mechanism of action for the anti-inflammatory effects of **Cangorinine E-1**.

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Further research is required to fully elucidate the specific molecular targets and signaling pathways modulated by **Cangorinine E-1**, which will be crucial for its potential development as a therapeutic agent. The detailed spectroscopic data, once fully available, will be instrumental in these future investigations.

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